

Introduction: The Strategic Value of a Dimethyl-Pyrazole Acetonitrile Building Block

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-(1,5-Dimethyl-1H-pyrazol-3-
YL)acetonitrile

CAS No.: 1185292-76-5

Cat. No.: B1524628

[Get Quote](#)

In the landscape of modern synthetic and medicinal chemistry, the efficiency and novelty of a drug discovery program are often dictated by the strategic choice of starting materials and key intermediates. **2-(1,5-Dimethyl-1H-pyrazol-3-YL)acetonitrile** emerges as a highly valuable scaffold, combining the privileged pyrazole core with a versatile acetonitrile functional group. The pyrazole nucleus is a cornerstone in pharmaceutical development, renowned for its presence in a wide array of therapeutic agents exhibiting anti-inflammatory, analgesic, antibacterial, antifungal, and anticancer properties.[1][2][3] The strategic placement of methyl groups at the N1 and C5 positions provides steric and electronic stability while offering a defined vector for molecular elaboration.

This document serves as a comprehensive guide for researchers and drug development professionals on the practical applications and experimental protocols involving **2-(1,5-Dimethyl-1H-pyrazol-3-YL)acetonitrile**. It moves beyond simple procedural lists to explain the underlying chemical principles and rationale, empowering scientists to adapt and innovate upon these foundational methods.

Core Attributes of the Intermediate

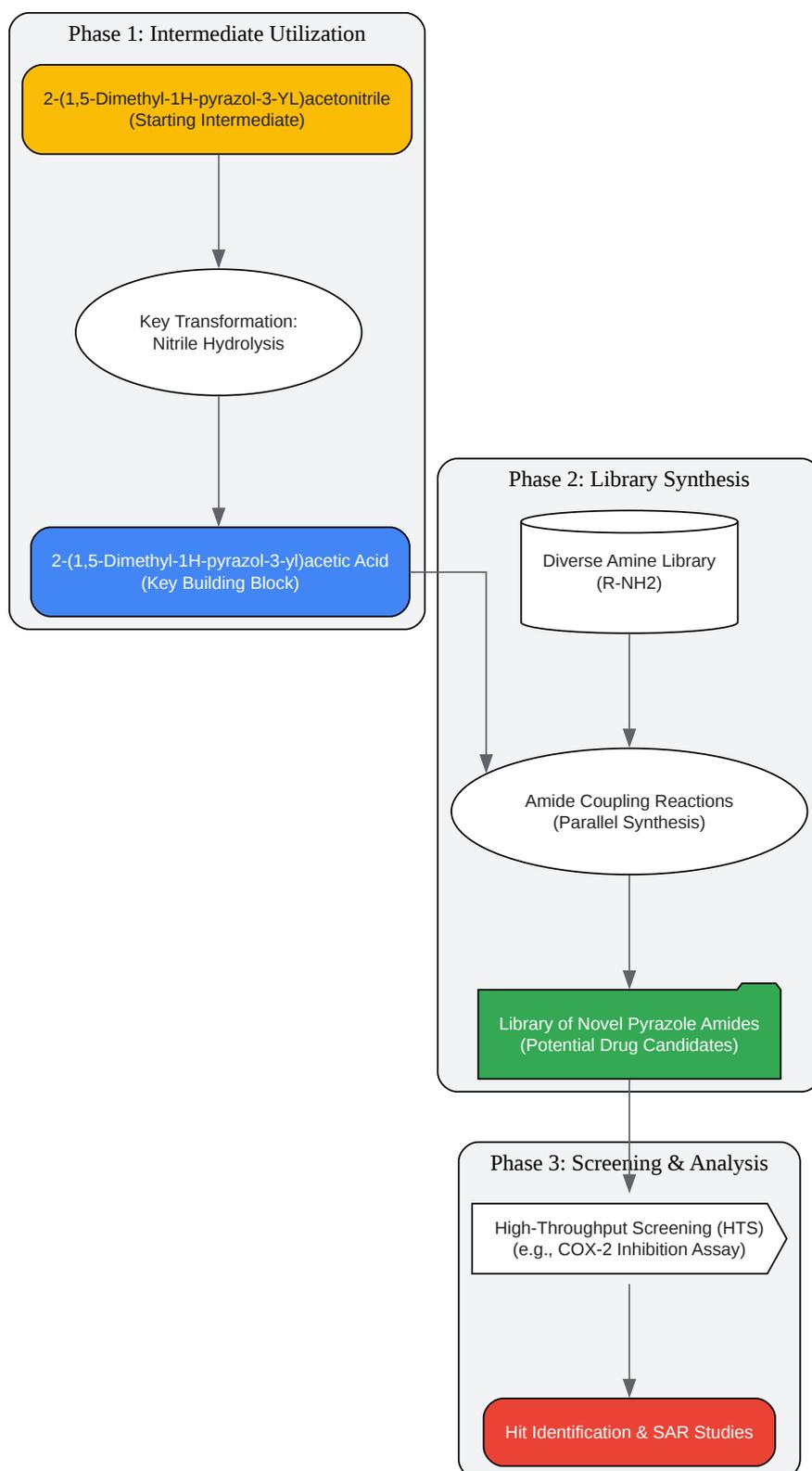
The utility of **2-(1,5-Dimethyl-1H-pyrazol-3-YL)acetonitrile** stems from its distinct structural features, which can be exploited for diverse synthetic transformations.

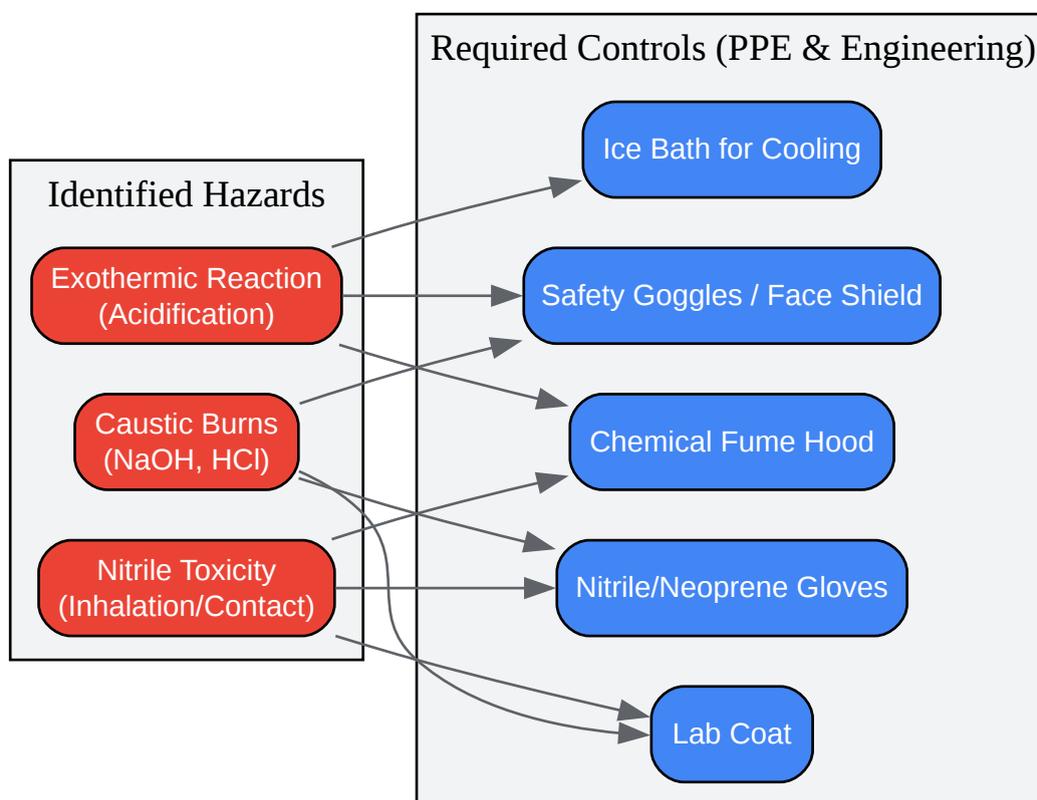
Property	Value / Description	Significance in Synthesis
Molecular Formula	C ₈ H ₁₁ N ₃	Provides a compact, nitrogen-rich core.
Molecular Weight	149.19 g/mol	Low molecular weight allows for significant downstream structural additions without violating Lipinski's Rule of Five.
Core Structure	1,5-Dimethyl-1H-pyrazole	A bio-isosterically important and chemically stable heterocyclic system. The methylation pattern prevents N-H reactivity and directs further functionalization.
Key Functional Group	Acetonitrile (-CH ₂ CN)	A highly versatile handle for chemical modification. It can be hydrolyzed to carboxylic acids, reduced to primary amines, or used to construct new heterocyclic rings.

Strategic Application: Synthesis of Bioactive Scaffolds

The primary application of this intermediate is in the construction of more complex molecules, particularly for screening in drug discovery programs. The acetonitrile group is the primary reaction center for building out molecular complexity.

Below is a logical workflow illustrating the central role of this intermediate in a typical drug discovery pipeline.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. tsijournals.com [tsijournals.com]
- 2. Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. jocpr.com [jocpr.com]
- To cite this document: BenchChem. [Introduction: The Strategic Value of a Dimethyl-Pyrazole Acetonitrile Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1524628#use-of-2-1-5-dimethyl-1h-pyrazol-3-yl-acetonitrile-as-a-chemical-intermediate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com